

Introduction to the 4-Alkoxy-2-methylbenzoic Acid Scaffold

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Compound of Interest

Compound Name: *4-Isobutoxy-2-methylbenzoic acid*

CAS No.: 175153-57-8

Cat. No.: B1359246

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The 4-alkoxy-2-methylbenzoic acid framework is a significant structural motif in medicinal and materials chemistry. It consists of a benzoic acid core substituted with a methyl group at the ortho-position and an alkoxy group at the para-position. This arrangement of substituents allows for a variety of steric and electronic properties to be imparted to the molecule, making it a versatile building block in organic synthesis.[1][2] The carboxylic acid group provides a handle for further chemical modifications, such as amidation or esterification, while the alkoxy and methyl groups influence the molecule's lipophilicity, solubility, and interaction with biological targets.[3] Derivatives of this scaffold have been explored for their potential as anti-inflammatory, analgesic, and anticancer agents.[1][4][5]

Physicochemical and Spectroscopic Properties

The properties of **4-Isobutoxy-2-methylbenzoic acid** can be predicted based on the known data of its analogs. The introduction of the isobutoxy group, as compared to a methoxy or ethoxy group, is expected to increase the molecular weight and lipophilicity, which would, in turn, affect its melting point, boiling point, and solubility.

Table 1: Physicochemical Properties of 4-Alkoxy-2-methylbenzoic Acid Analogs and Predicted Properties for **4-Isobutoxy-2-methylbenzoic Acid**.

Property	4-Methoxy-2-methylbenzoic Acid	4-Ethoxy-2-methylbenzoic Acid	4-Isobutoxy-2-methylbenzoic Acid (Predicted)
CAS Number	6245-57-4[6]	103323-97-3[7]	175153-57-8
Molecular Formula	C ₉ H ₁₀ O ₃ [1]	C ₁₀ H ₁₂ O ₃ [7]	C ₁₂ H ₁₆ O ₃
Molecular Weight	166.17 g/mol [6]	180.20 g/mol	208.25 g/mol
Appearance	White crystalline powder[1]	Solid	White to off-white solid
Melting Point	177-181 °C	N/A	~160-170 °C
Solubility	Insoluble in water; soluble in ethanol, acetone, chloroform	N/A	Insoluble in water; soluble in polar organic solvents

Spectroscopic Characterization

The structural elucidation of **4-Isobutoxy-2-methylbenzoic acid** would rely on standard spectroscopic techniques.

- ¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the isobutoxy group (a doublet for the two methyl groups, a multiplet for the methine proton, and a doublet for the methylene protons), a singlet for the C2-methyl group, and distinct signals for the aromatic protons. The carboxylic acid proton would appear as a broad singlet at the downfield region of the spectrum.
- ¹³C NMR:** The carbon NMR would display signals for the isobutoxy carbons, the aromatic carbons (with the ipso-carbons showing characteristic shifts), the C2-methyl carbon, and the carboxylic acid carbonyl carbon (typically in the 170-180 ppm range).[8]
- IR Spectroscopy:** The infrared spectrum would be characterized by a broad O-H stretching band for the carboxylic acid (around 2500-3300 cm⁻¹), a sharp C=O stretching band (around

1700-1725 cm^{-1}), and C-O stretching bands for the ether linkage.[8]

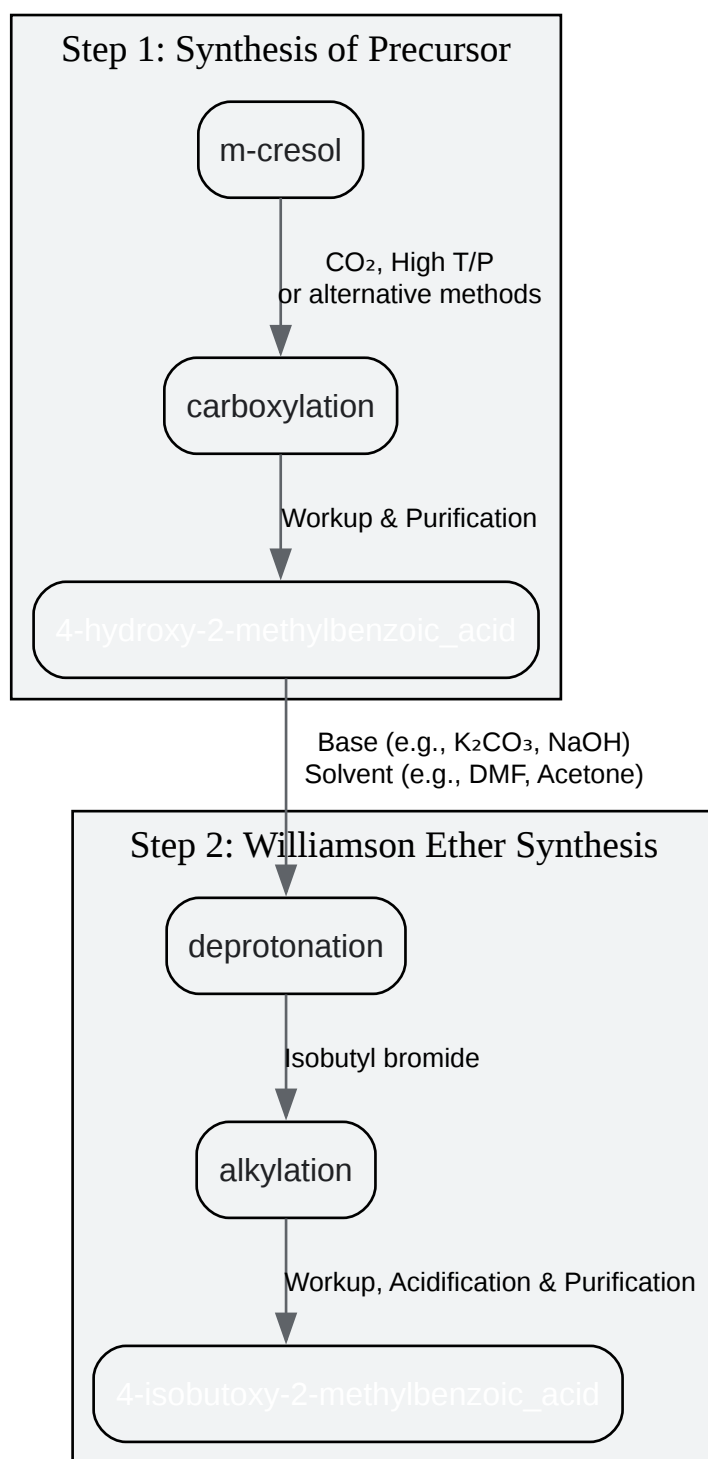
- Mass Spectrometry: The mass spectrum would show the molecular ion peak corresponding to the compound's molecular weight. Fragmentation patterns would likely involve the loss of the isobutoxy group and the carboxylic acid moiety.[9]

Synthesis of 4-Isobutoxy-2-methylbenzoic Acid

A plausible and efficient synthetic route to **4-Isobutoxy-2-methylbenzoic acid** is via the Williamson ether synthesis, starting from 4-hydroxy-2-methylbenzoic acid and an isobutyl halide.[10][11]

Synthetic Workflow

The overall synthetic strategy involves two key steps: the synthesis of the precursor 4-hydroxy-2-methylbenzoic acid, followed by its O-alkylation.



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Caption: Proposed two-step synthesis of **4-Isobutoxy-2-methylbenzoic acid**.

Detailed Experimental Protocol

Step 1: Synthesis of 4-hydroxy-2-methylbenzoic acid

The synthesis of 4-hydroxy-2-methylbenzoic acid can be achieved through various methods, including the Kolbe-Schmitt reaction of m-cresol, though this often requires high temperature and pressure.^[12] Alternative, milder methods have been developed.^[12] For the purpose of this guide, we will assume the availability of the starting material, 4-hydroxy-2-methylbenzoic acid.

Step 2: O-Alkylation of 4-hydroxy-2-methylbenzoic acid (Williamson Ether Synthesis)^[13]

- **Setup:** To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-hydroxy-2-methylbenzoic acid (1.0 eq.).
- **Solvent and Base:** Add a suitable polar aprotic solvent such as N,N-dimethylformamide (DMF) or acetone. Add a base such as potassium carbonate (K_2CO_3 , 2.0-3.0 eq.) or sodium hydroxide (NaOH, 2.2 eq.).
- **Alkylating Agent:** Add isobutyl bromide (1.1-1.5 eq.) to the stirring suspension at room temperature.
- **Reaction:** Heat the reaction mixture to a temperature between 60-100°C and monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 2-8 hours.
- **Workup:** Cool the reaction mixture to room temperature. If an inorganic solid is present, filter it off and rinse with a small amount of the reaction solvent.
- **Extraction:** Concentrate the filtrate under reduced pressure to remove the solvent. Dissolve the residue in an appropriate organic solvent (e.g., ethyl acetate) and water. Separate the organic layer.
- **Purification of Intermediate Ester:** The reaction initially forms the isobutyl ester of **4-isobutoxy-2-methylbenzoic acid**. This intermediate can be purified by column chromatography.
- **Hydrolysis:** The purified ester is then hydrolyzed to the carboxylic acid by refluxing with an aqueous solution of a base (e.g., NaOH or KOH), followed by acidification with a mineral

acid (e.g., HCl) to precipitate the product.

- Final Purification: The crude **4-Isobutoxy-2-methylbenzoic acid** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

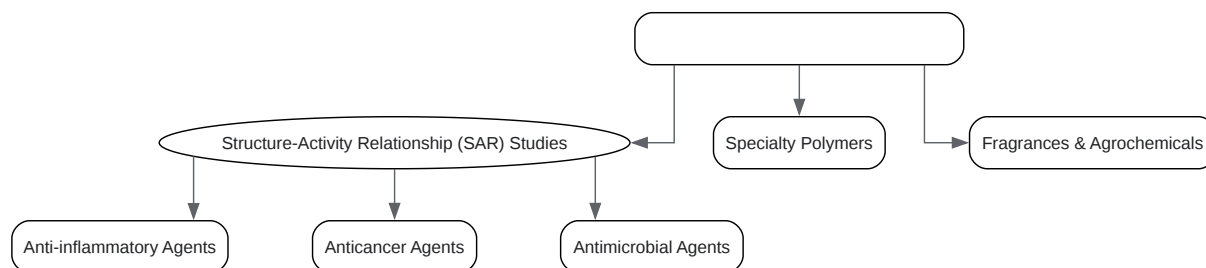
Potential Applications in Drug Discovery and Materials Science

The 4-alkoxy-2-methylbenzoic acid scaffold is a promising starting point for the development of new chemical entities with therapeutic or material applications.

Pharmaceutical Development

Substituted benzoic acids are a well-established class of compounds in medicinal chemistry.^[4]^[14] The title compound and its derivatives could be investigated for a range of biological activities:

- Anti-inflammatory and Analgesic Agents: Many non-steroidal anti-inflammatory drugs (NSAIDs) are carboxylic acid derivatives. The 4-alkoxy-2-methylbenzoic acid scaffold could be explored for its potential to inhibit enzymes such as cyclooxygenases (COX-1 and COX-2).^[1]
- Anticancer Agents: Quinoline derivatives bearing 4-alkoxy substituents have been identified as potent topoisomerase I inhibitors with significant in vitro anticancer activity.^[15]^[16] The **4-isobutoxy-2-methylbenzoic acid** core could be incorporated into similar heterocyclic systems to explore their anticancer potential.
- Antimicrobial Agents: The general structure of benzoic acid and its derivatives has been associated with antimicrobial properties.^[3]



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Caption: Potential applications derived from the 4-alkoxy-2-methylbenzoic acid scaffold.

Polymer and Materials Chemistry

Aromatic carboxylic acids are used as monomers or additives in the synthesis of specialty polymers.[1] The isobutoxy group in **4-Isobutoxy-2-methylbenzoic acid** could impart increased thermal stability and chemical resistance to polymers. Its aromatic nature also makes it a candidate for use in the synthesis of liquid crystals and other advanced materials.[17]

Safety and Handling

Specific toxicity data for **4-Isobutoxy-2-methylbenzoic acid** is not available. However, based on related benzoic acid derivatives, the following general precautions should be observed:

- Hazard Statements (Inferred): May be harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[7]
- Precautionary Measures: Handle in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.[18]

Conclusion

While specific information on **4-Isobutoxy-2-methylbenzoic acid** (CAS 175153-57-8) is scarce, a comprehensive understanding of its properties, synthesis, and potential applications can be derived from the well-documented chemistry of the 4-alkoxy-2-methylbenzoic acid class. This scaffold represents a versatile platform for the development of new pharmaceuticals and advanced materials. The synthetic route via Williamson ether synthesis is a reliable method for accessing this and related compounds, opening avenues for further research and development in various scientific disciplines.

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